

# A Technical Guide to the Safety Data of 3-Pentyl Acetate

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## Compound of Interest

Compound Name: 3-Pentyl acetate

Cat. No.: B1618307

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## Introduction

**3-Pentyl acetate** (CAS No: 620-11-1; Formula:  $C_7H_{14}O_2$ ) is an organic solvent, recognized as an ester of acetic acid. It is a colorless liquid utilized in various industrial applications. This document serves as a comprehensive technical guide to the safety data associated with **3-Pentyl acetate**, consolidating critical information from its Safety Data Sheet (SDS) into a format tailored for a scientific audience. The guide focuses on quantitative hazard data, standardized experimental methodologies, and a clear visualization of hazard relationships to support informed risk assessment and safe handling in a research and development setting.

## Hazard Identification and Management

**3-Pentyl acetate** is classified under the Globally Harmonized System (GHS) with several key hazards. It is primarily recognized as a flammable liquid. Health hazards include potential irritation to the skin, eyes, and respiratory system, with the possibility of skin dryness or cracking upon repeated exposure. Environmentally, it is classified as harmful to aquatic life.

A logical workflow for managing the risks associated with **3-Pentyl acetate** is presented below. This diagram outlines the pathway from hazard identification to the implementation of crucial preventative measures.

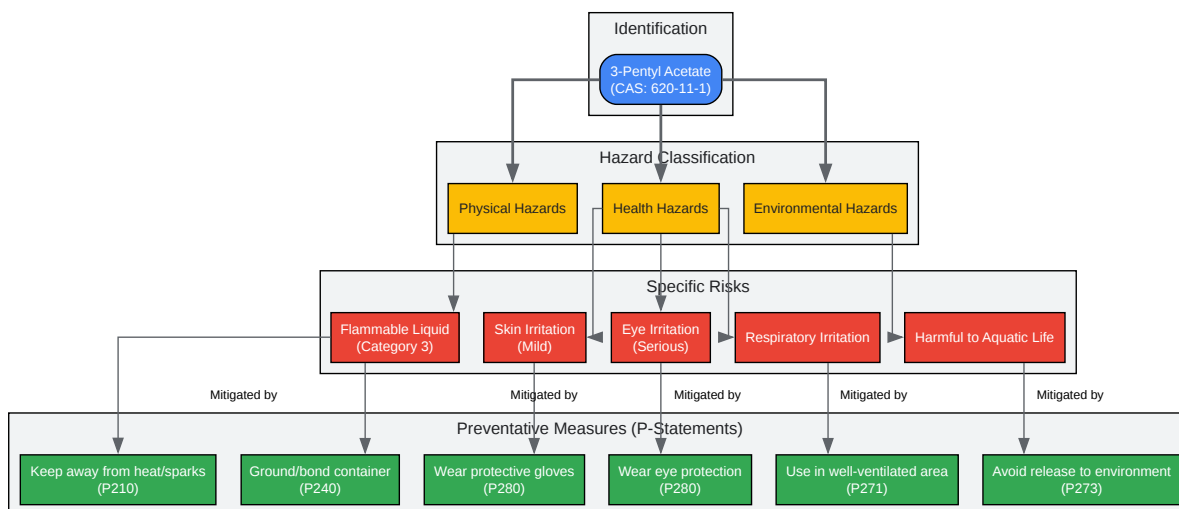


Figure 1. Hazard Management Workflow for 3-Pentyl Acetate

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Caption: Logical relationship of **3-Pentyl Acetate** hazards and preventative measures.

## Quantitative Safety Data

The following tables summarize the key quantitative data from the **3-Pentyl Acetate** Safety Data Sheet.

Table 1: Physical and Chemical Properties

| Property                    | Value   | Source |
|-----------------------------|---|--------|
| CAS Number                  | 620-11-1                                      | [1]    |
| Molecular Formula           | C <sub>7</sub> H <sub>14</sub> O <sub>2</sub> | [1]    |
| Molecular Weight            | 130.18 g/mol                                  | [2]    |
| Flash Point                 | 33.4 °C                                       | [1][3] |
| Boiling Point/Range         | 142 - 149 °C                                  | [4]    |
| Vapor Pressure              | 7.85 mmHg                                     | [1][3] |
| Density                     | 0.876 g/cm <sup>3</sup> (at 25 °C)            | [4]    |
| Vapor Density               | 4.5 (Air = 1)                                 |        |
| Lower Explosive Limit (LEL) | 1.0 % by volume                               | [5]    |
| Upper Explosive Limit (UEL) | 7.5 % by volume                               | [5]    |

| Water Solubility | 10 g/L (at 20 °C) | |

Table 2: Toxicological Data

| Test                           | Species       | Route      | Value                           | Source |
|--------------------------------|---------------|------------|---------------------------------|--------|
| LD <sub>50</sub>               | Rabbit        | Dermal     | > 20 mL/kg                      | [6]    |
| LC <sub>50</sub> (Isomer data) | Mosquito fish | Aquatic    | 65 mg/L (96 h)                  | [4]    |
| LCLo                           | Human         | Inhalation | > 5000 ppm                      | [6]    |
| TCLo                           | Human         | Inhalation | 5000 mg/m <sup>3</sup> (30 min) |        |

| RD<sub>50</sub> (Irritation) | Mouse | Inhalation | ~1500 ppm |[6] |

Table 3: Occupational Exposure Limits (for all Pentyl Acetate isomers)

| Organization | Limit Type     | Value  | Source |
|--------------|----------------|--------|--------|
| ACGIH        | TLV-TWA (8-hr) | 50 ppm | [7]    |

| ACGIH | TLV-STEL (15-min) | 100 ppm [[3][7] |

## Methodologies of Key Toxicological Experiments

To ensure a thorough understanding of the toxicological data, this section details the standardized protocols for the types of experiments cited in safety assessments.

**OECD 402: Acute Dermal Toxicity** This test provides information on health hazards likely to arise from short-term exposure to a substance via the dermal route.[8]

- Principle: A stepwise procedure is used where the substance is applied to the skin of a single sex of animal (typically rats) in fixed doses. The initial dose is selected to produce signs of toxicity without causing mortality.[8]
- Procedure:
  - Animal Preparation: Healthy young adult animals have fur removed from the dorsal area (at least 10% of the body surface) one day before the test.[5]
  - Application: The test substance is applied uniformly over the shaved area and held in place with a porous gauze dressing for a 24-hour exposure period.[5][9]
  - Observation: Animals are observed for mortality, signs of toxicity, and behavioral changes immediately after dosing, periodically for the first 24 hours, and then daily for a total of 14 days.[10] Body weight is recorded weekly.[9]
  - Endpoint: The procedure continues with higher or lower fixed doses in subsequent groups until the dose causing toxicity or no more than one death is identified.[8] A gross necropsy is performed on all animals at the end of the study.[9]

**OECD 403: Acute Inhalation Toxicity** This guideline assesses health hazards from short-term exposure to a substance via inhalation (gas, vapor, or aerosol).[2][3]

- Principle: The test determines the median lethal concentration (LC50) and other toxicological parameters by exposing animals (typically rats) to the substance in the air for a defined period. The guideline includes two protocols: a traditional LC50 test and a Concentration x Time (C x t) protocol.[\[4\]](#)[\[11\]](#)
- Procedure:
  - Exposure: Groups of animals are exposed to at least three concentrations of the test substance for a fixed duration, typically 4 hours.[\[2\]](#)[\[6\]](#) A preliminary "sighting study" may be used to determine the appropriate concentration range.[\[11\]](#)
  - Monitoring: During exposure, parameters of the test atmosphere (concentration, particle size distribution for aerosols) are monitored.
  - Observation: Animals are observed for signs of toxicity during and after exposure. The observation period is at least 14 days post-exposure.[\[2\]](#)[\[6\]](#) Detailed observations and body weights are recorded.
  - Endpoint: Mortalities are recorded, and a gross necropsy is performed on all animals. The LC50, the concentration estimated to cause mortality in 50% of the test animals, is calculated.[\[2\]](#)

OECD 203: Fish, Acute Toxicity Test This test is designed to determine the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a short exposure period.[\[7\]](#)

- Principle: Fish are exposed to the test substance added to water for a 96-hour period.[\[1\]](#)[\[7\]](#)
- Procedure:
  - Test Setup: At least seven fish are used for each of at least five test concentrations arranged in a geometric series, plus a control group.[\[1\]](#) The limit test uses a single concentration of 100 mg/L.[\[1\]](#)[\[12\]](#)
  - Exposure: The exposure period is preferably 96 hours.
  - Observation: Mortalities and any abnormal behavioral or physical signs are recorded at 24, 48, 72, and 96 hours.[\[1\]](#)

- Endpoint: The cumulative mortality data is used to calculate the LC50 value at 96 hours, with 95% confidence limits.[12]

Draize Eye Irritancy Test (Basis for OECD 405) The Draize test was developed to assess the irritation potential of substances applied to the eye.[13]

- Principle: The test involves applying a substance to one eye of a conscious, restrained animal (typically an albino rabbit) and observing the effects over time.[13][14] The untreated eye serves as a control.
- Procedure:
  - Application: A fixed amount (e.g., 0.1 mL of liquid or 0.1 g of solid) is instilled into the conjunctival sac of the rabbit's eye.[15]
  - Observation: The eyes are examined for ocular reactions at specific intervals (e.g., 1, 24, 48, 72 hours) for up to 14 days.[13]
  - Scoring: Effects on the cornea (opacity), iris (inflammation), and conjunctiva (redness, swelling, discharge) are scored numerically.[15] The sum of these scores provides an overall index of irritation.

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## References

- 1. oecd.org [oecd.org]
- 2. OECD No. 403: Acute Inhalation Test - Analytice [analytice.com]
- 3. oecd.org [oecd.org]
- 4. Acute toxicity study for inhalation | PPTX [slideshare.net]
- 5. Acute Dermal Toxicity OECD 402 - Altogen Labs [altogenlabs.com]
- 6. eurolab.net [eurolab.net]

- 7. OECD 203: Fish, Acute Toxicity Test - Situ Biosciences [situbiosciences.com]
- 8. oecd.org [oecd.org]
- 9. nucro-technics.com [nucro-technics.com]
- 10. Acute dermal toxicity-402 | PPTX [slideshare.net]
- 11. Acute Inhalation Toxicity OECD 403 - Altogen Labs [altogenlabs.com]
- 12. eurofins.com.au [eurofins.com.au]
- 13. Draize test - Wikipedia [en.wikipedia.org]
- 14. escholarship.org [escholarship.org]
- 15. taylorandfrancis.com [taylorandfrancis.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

